

# Application Notes and Protocols for Studying Neuroinflammatory Disorders with GK187

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## Compound of Interest

Compound Name:	GK187
CAS No.:	1071001-50-7
Cat. No.:	B1671567

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## Introduction

Neuroinflammation is a critical underlying factor in the pathogenesis of a wide range of neurodegenerative disorders, including Alzheimer's disease, Parkinson's disease, and multiple sclerosis. The activation of glial cells, such as microglia and astrocytes, and the subsequent release of pro-inflammatory mediators contribute to neuronal damage and disease progression. A key enzyme implicated in these inflammatory cascades is the Group VIA calcium-independent phospholipase A2 (GVIA iPLA2). **GK187** is a potent and selective inhibitor of GVIA iPLA2, making it a valuable pharmacological tool for investigating the role of this enzyme in neuroinflammatory processes and for exploring its therapeutic potential.[1]

These application notes provide a comprehensive guide for utilizing **GK187** in preclinical research to study its effects on neuroinflammatory disorders. Detailed protocols for key in vitro and in vivo experiments are provided to facilitate the investigation of **GK187**'s mechanism of action and its efficacy in relevant disease models.

## Mechanism of Action of GK187

**GK187** is a potent and selective inhibitor of Group VIA calcium-independent phospholipase A2 (GVIA iPLA2), also known as PNPLA9.[1] GVIA iPLA2 is a ubiquitously expressed enzyme that plays a housekeeping role in maintaining membrane phospholipid homeostasis.[2][3] However, its activity is also implicated in various pathological processes, including inflammation and cell death.[3]

In the context of neuroinflammation, GVIA iPLA2 is involved in the release of fatty acids, including arachidonic acid, from membrane phospholipids. These fatty acids can then be metabolized into pro-inflammatory eicosanoids. By inhibiting GVIA iPLA2, **GK187** is hypothesized to reduce the production of these inflammatory mediators, thereby dampening the neuroinflammatory response.

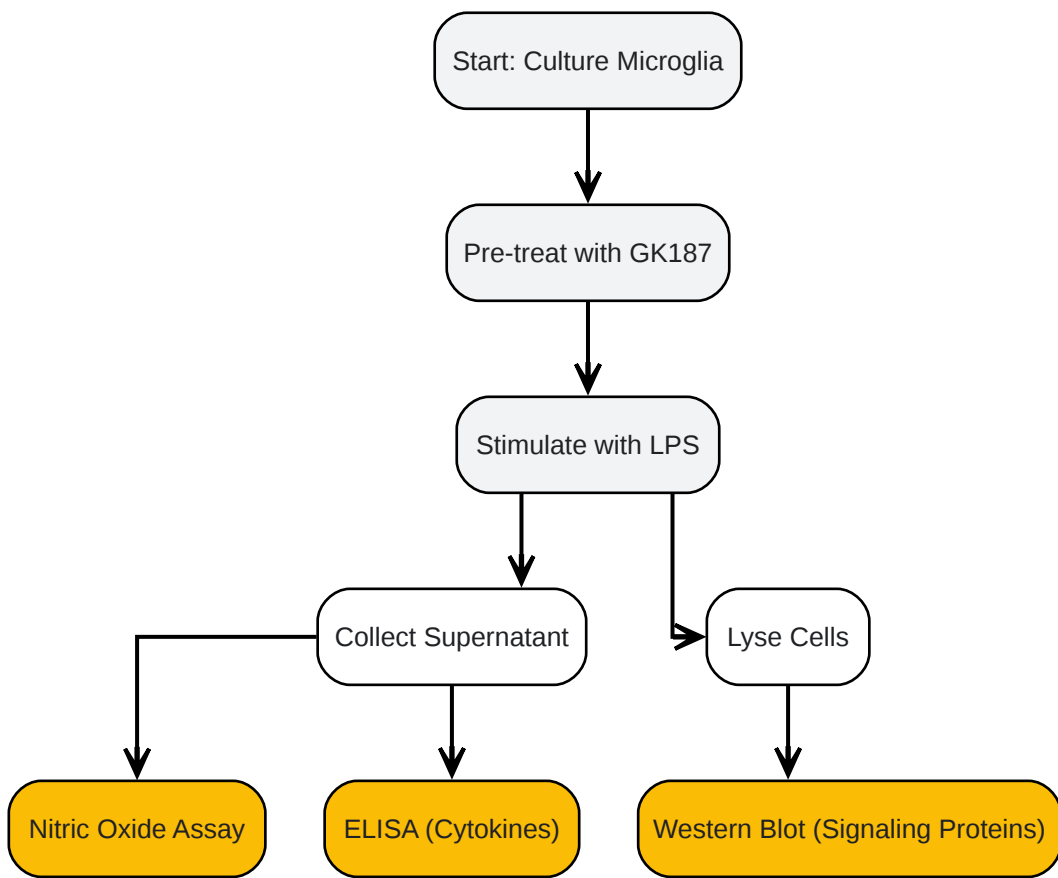
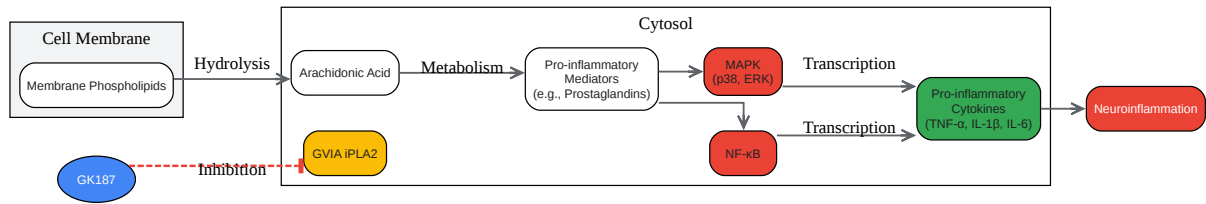
## Quantitative Data for GK187

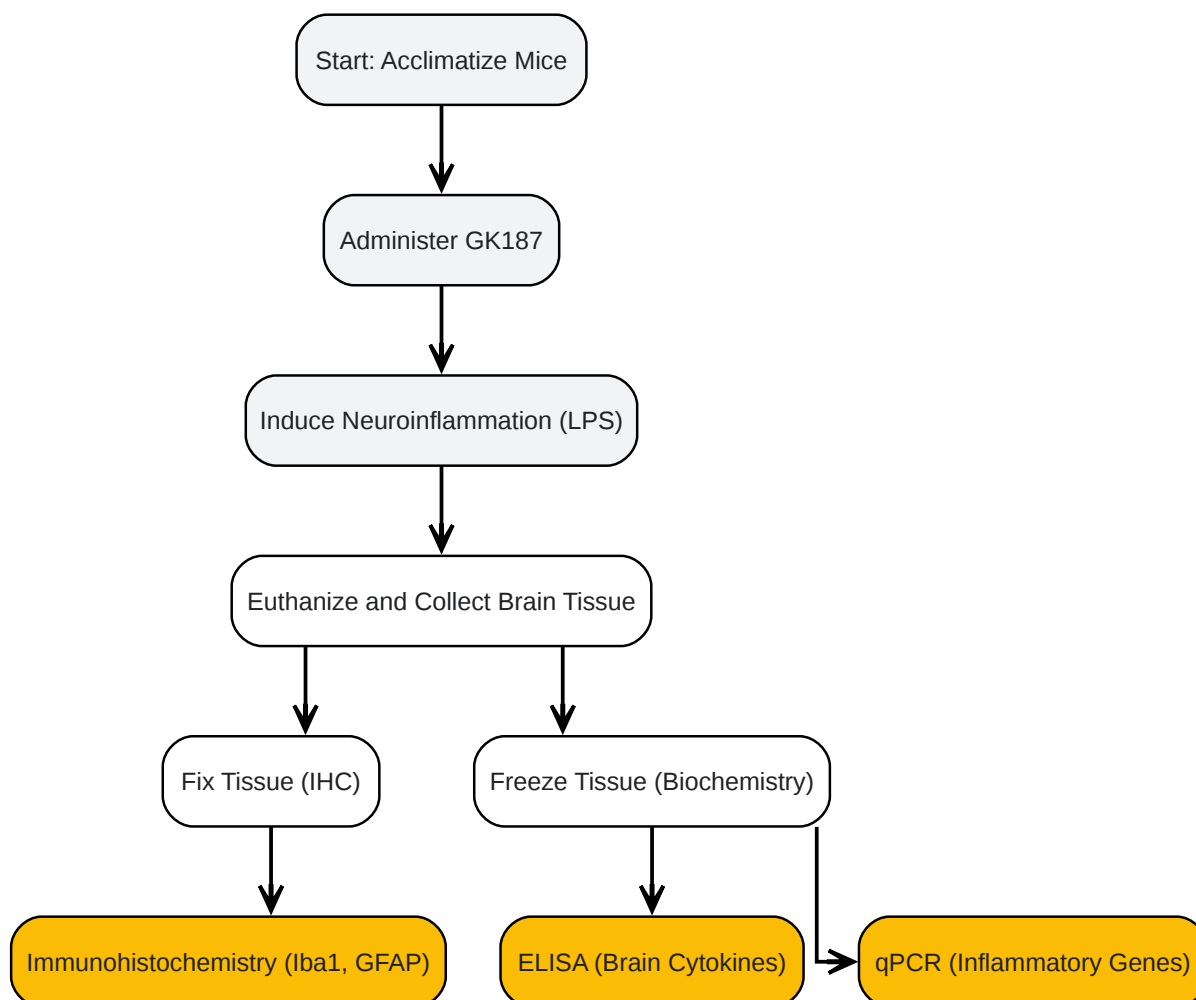
The following table summarizes the key quantitative parameters for **GK187**.

Parameter	Value	Reference
Target	Group VIA calcium-independent phospholipase A2 (GVIA iPLA2)	[1]
XI(50)	0.0001	[1]
CAS Number	1071001-50-7	
Formula	C14H15F5O2	
Molecular Weight	310.26	
Solubility	Soluble in DMSO and ethanol	

## Key Signaling Pathways

The inhibition of GVIA iPLA2 by **GK187** is expected to modulate several downstream signaling pathways implicated in neuroinflammation. The following diagram illustrates the hypothesized mechanism of action.





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## References

- 1. [medchemexpress.com](https://www.medchemexpress.com) [[medchemexpress.com](https://www.medchemexpress.com)]
- 2. Dynamic Role of Phospholipases A2 in Health and Diseases in the Central Nervous System - PMC [[pmc.ncbi.nlm.nih.gov](https://pubmed.ncbi.nlm.nih.gov/)]

- [3. iPLA2 \$\beta\$  and its Role in Male Fertility, Neurological Disorders, Metabolic Disorders, and Inflammation - PMC \[pmc.ncbi.nlm.nih.gov\]](#)
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